

# Pik-294 stability and storage conditions

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## Compound of Interest

Compound Name: *Pik-294*

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## Pik-294 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Pik-294**, a potent and selective PI3K p110 $\delta$  inhibitor.

## Frequently Asked Questions (FAQs)

Q1: How should I store **Pik-294** powder?

A: **Pik-294** powder should be stored at -20°C for long-term use, where it can remain stable for up to 3 years.<sup>[1][2]</sup> For shorter periods, it can be stored at 4°C for up to 2 years.<sup>[1]</sup>

Q2: What is the recommended solvent for preparing **Pik-294** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Pik-294**.<sup>[1][2][3][4]</sup> It is highly soluble in DMSO, with concentrations of up to 100 mg/mL being reported.<sup>[1]</sup> It is crucial to use fresh, anhydrous DMSO as the presence of moisture can reduce solubility.<sup>[3]</sup>

Q3: How should I store **Pik-294** stock solutions?

A: **Pik-294** stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.<sup>[1][3]</sup> For long-term storage, these aliquots should be kept at -80°C and are stable for up to 2 years.<sup>[1]</sup> For shorter-term storage of up to 1 month, -20°C is suitable.<sup>[1][3]</sup>

Q4: Is **Pik-294** soluble in aqueous solutions?

A: **Pik-294** is practically insoluble in water and ethanol.[3][5] When preparing working solutions for cell-based assays, it is recommended to first make a high-concentration stock in DMSO and then dilute this stock into the aqueous culture medium. Ensure the final DMSO concentration is low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cellular toxicity.

## Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation observed when diluting DMSO stock in aqueous buffer.	The concentration of Pik-294 in the final aqueous solution is above its solubility limit.	<ul style="list-style-type: none"><li>- Increase the final volume of the aqueous buffer to lower the final concentration of Pik-294.</li><li>- Perform serial dilutions of the DMSO stock in DMSO first, before adding to the aqueous buffer.</li><li>- Ensure the DMSO concentration in the final aqueous solution is not too high, as this can also promote precipitation of the compound.</li></ul>
Inconsistent experimental results.	<ul style="list-style-type: none"><li>- Improper storage and handling leading to degradation of Pik-294.</li><li>- Repeated freeze-thaw cycles of the stock solution.</li></ul>	<ul style="list-style-type: none"><li>- Always store the solid compound and stock solutions at the recommended temperatures.</li><li>- Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.</li><li>- Prepare fresh dilutions from a new aliquot for each experiment.</li></ul>
Difficulty dissolving Pik-294 powder in DMSO.	<ul style="list-style-type: none"><li>- The DMSO may have absorbed moisture.</li><li>- The concentration being prepared is too high.</li></ul>	<ul style="list-style-type: none"><li>- Use a fresh, unopened bottle of anhydrous, high-purity DMSO.</li><li>- Gently warm the solution and use sonication to aid dissolution.[2]</li></ul>

## Data Summary Tables

Table 1: **Pik-294** Storage Conditions and Stability

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	3 years	[1][2]
Solid Powder	4°C	2 years	[1]
In Solvent (DMSO)	-80°C	2 years	[1]
In Solvent (DMSO)	-20°C	1 year	[1]
In Solvent (DMSO)	-20°C	1 month	[3]

Table 2: **Pik-294** Solubility

Solvent	Solubility	Source
DMSO	91 - 100 mg/mL (approx. 186 - 204 mM)	[1][2][3]
DMF	30 mg/mL	[4]
Ethanol	Insoluble (<1 mg/mL)	[3][4][5]
Water	Insoluble (<1 mg/mL)	[3][5]
DMSO:PBS (pH 7.2) (1:6)	0.14 mg/mL	[4]

## Experimental Protocols

### Protocol 1: Preparation of **Pik-294** Stock Solution

- Materials: **Pik-294** powder, anhydrous dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure:

1. Allow the vial of **Pik-294** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
2. Weigh the desired amount of **Pik-294** powder in a sterile microcentrifuge tube.
3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
4. Vortex the tube until the powder is completely dissolved. Gentle warming (to no more than 37°C) or sonication can be used to aid dissolution.
5. Aliquot the stock solution into single-use, light-protected tubes.
6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

#### Protocol 2: General Procedure for Forced Degradation Study

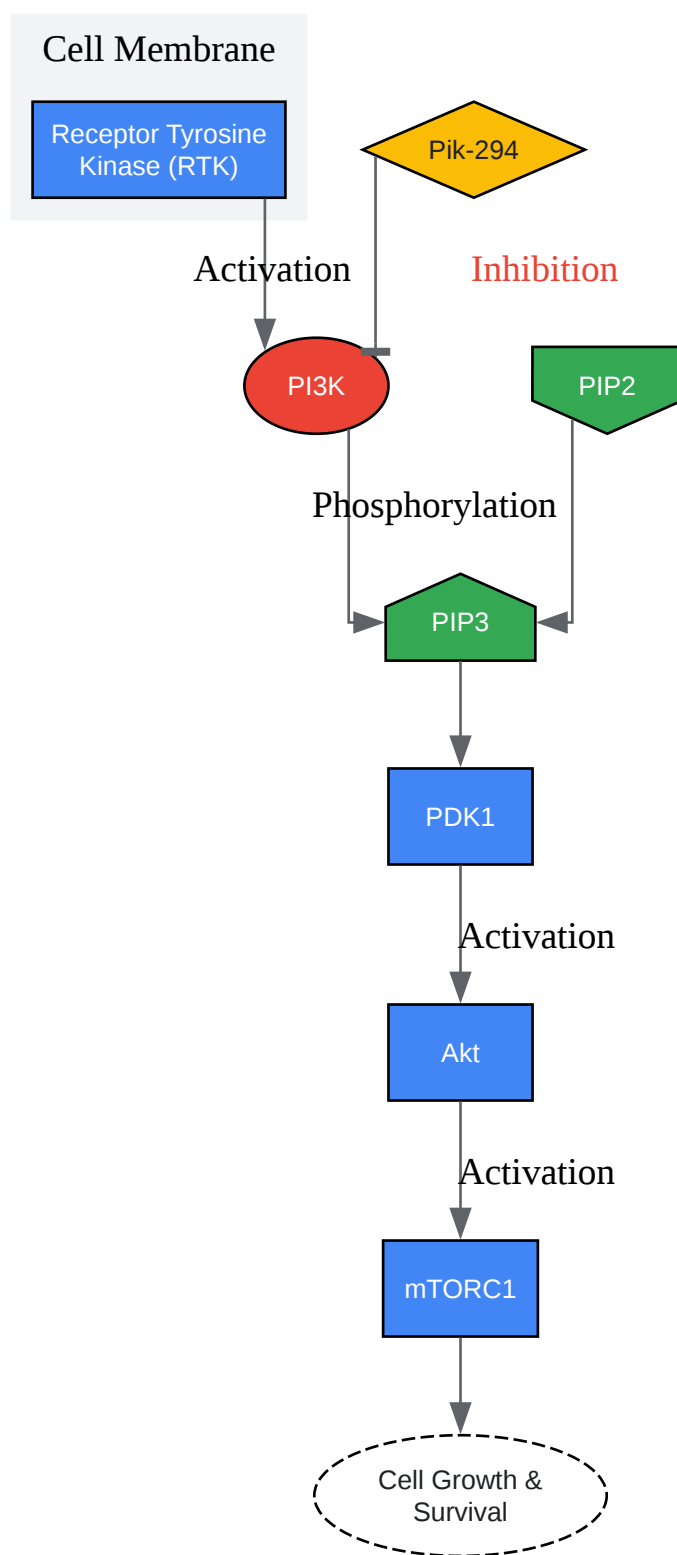
Forced degradation studies are essential for understanding the intrinsic stability of a compound and identifying potential degradation products.

- Materials: **Pik-294**, HPLC-grade solvents (acetonitrile, water), acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), oxidizing agents (e.g., 3% H<sub>2</sub>O<sub>2</sub>), and a photostability chamber.
- Procedure:
  1. Acid Hydrolysis: Dissolve **Pik-294** in a solution of 0.1 M HCl and incubate at a controlled temperature (e.g., 60°C). Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours). Neutralize the samples before analysis.
  2. Base Hydrolysis: Dissolve **Pik-294** in a solution of 0.1 M NaOH and incubate at room temperature. Collect samples at various time points. Neutralize the samples before analysis.
  3. Oxidative Degradation: Dissolve **Pik-294** in a solution containing 3% H<sub>2</sub>O<sub>2</sub> and incubate at room temperature. Collect samples at various time points.
  4. Thermal Degradation: Store solid **Pik-294** powder and a solution of **Pik-294** in a suitable solvent in an oven at an elevated temperature (e.g., 70°C). Collect samples at various

time points.

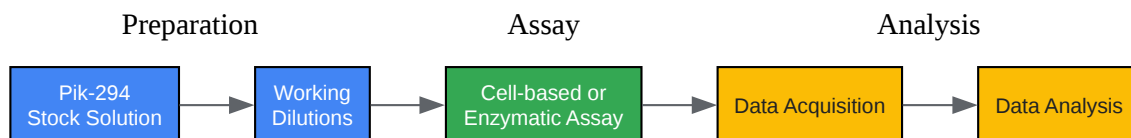
5. Photostability: Expose solid **Pik-294** powder and a solution of **Pik-294** to a light source according to ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter). Protect a control sample from light.
6. Analysis: Analyze all samples using a stability-indicating HPLC method to quantify the remaining **Pik-294** and detect any degradation products.

## Visualizations



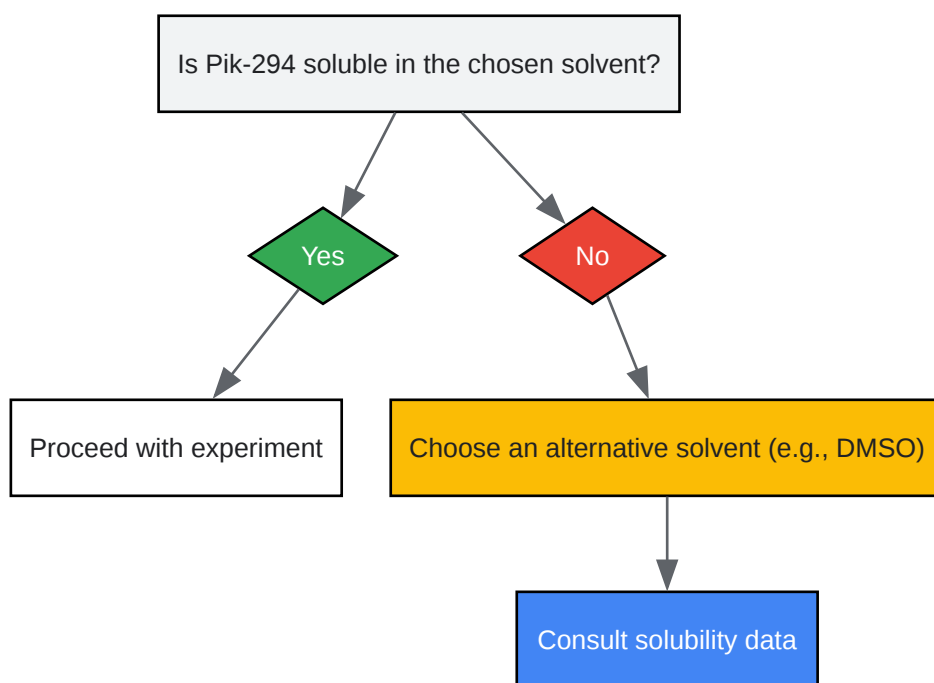
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Caption: PI3K Signaling Pathway Inhibition by **Pik-294**.



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Caption: General Experimental Workflow for **Pik-294**.



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Caption: Solvent Selection Logic for **Pik-294** Experiments.

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